

# Protocol for dyeing synthetic fibers with Disperse Red 50

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## Compound of Interest

Compound Name: Disperse red 50

Cat. No.: B085672

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An in-depth guide to the application and protocol for dyeing synthetic fibers, particularly polyester, with **Disperse Red 50**. This document is intended for researchers, scientists, and professionals in drug development who may utilize dyed synthetic fibers in various applications.

## Application Notes

**Disperse Red 50** is a monoazo disperse dye characterized by its red to blue-light red hue and is supplied as a purple powder.<sup>[1]</sup> It is primarily used for dyeing hydrophobic synthetic fibers such as polyester and its blends, as well as acetate fibers.<sup>[1][2]</sup> Due to its non-ionic nature and very low solubility in water, **Disperse Red 50** is applied from a fine aqueous dispersion.<sup>[3][4][5]</sup> <sup>[6]</sup> The dyeing mechanism involves the diffusion of the dye molecules into the amorphous regions of the synthetic fibers at elevated temperatures.<sup>[4][7]</sup>

The effectiveness of dyeing with **Disperse Red 50** is highly dependent on several key parameters. Optimal dyeing is typically achieved at high temperatures, generally between 120°C and 130°C, under high pressure.<sup>[3][4]</sup> A slightly acidic pH in the range of 4.5 to 5.5 is crucial for optimal dye performance.<sup>[4][8]</sup> The use of a dispersing agent is essential to prevent the aggregation of dye particles and ensure a uniform and level dyeing.<sup>[4][9]</sup>

Following the dyeing process, a post-treatment known as "reduction clearing" is vital to remove any unfixed dye from the fiber surface. This step is critical for achieving good wash and rubbing fastness.<sup>[10]</sup>

## Properties of Disperse Red 50

Property	Value
C.I. Name	Disperse Red 50
C.I. Number	11226
Molecular Formula	$C_{17}H_{16}ClN_5O_2$ [1][5]
Molecular Weight	357.79 g/mol [1]
CAS Registry Number	12223-35-7 / 40880-51-1 [1]
Physical Form	Purple Powder [1]
Solubility	Insoluble in water; Soluble in acetone and alcohol [3][5]

## Experimental Protocol: High-Temperature High-Pressure (HT-HP) Exhaust Dyeing of Polyester

This protocol details the procedure for dyeing polyester fabric with **Disperse Red 50** using a high-temperature, high-pressure dyeing apparatus.

### 1. Materials and Reagents

Material/Reagent	Specification
Polyester Fabric	Pre-scoured
Disperse Red 50	Commercial Grade
Dispersing Agent	Anionic or non-ionic
Acetic Acid (Glacial)	Reagent Grade
Sodium Hydrosulfite	Reagent Grade
Sodium Hydroxide	Reagent Grade
Non-ionic Detergent	Laboratory Grade
Distilled or Deionized Water	

## 2. Fabric Preparation (Scouring)

Prior to dyeing, it is essential to remove any oils, waxes, and sizes from the polyester fabric.

Step	Procedure	Parameters
1	Prepare a scouring bath with non-ionic detergent and soda ash.	1-2 g/L Non-ionic Detergent, 1 g/L Soda Ash
2	Immerse the polyester fabric in the scouring bath.	Liquor Ratio: 1:20
3	Heat the bath to 70-80°C and maintain for 30 minutes.	
4	Rinse the fabric thoroughly with hot water, then cold water.	
5	Dry the scoured fabric.	

## 3. Dye Bath Preparation and Dyeing Cycle

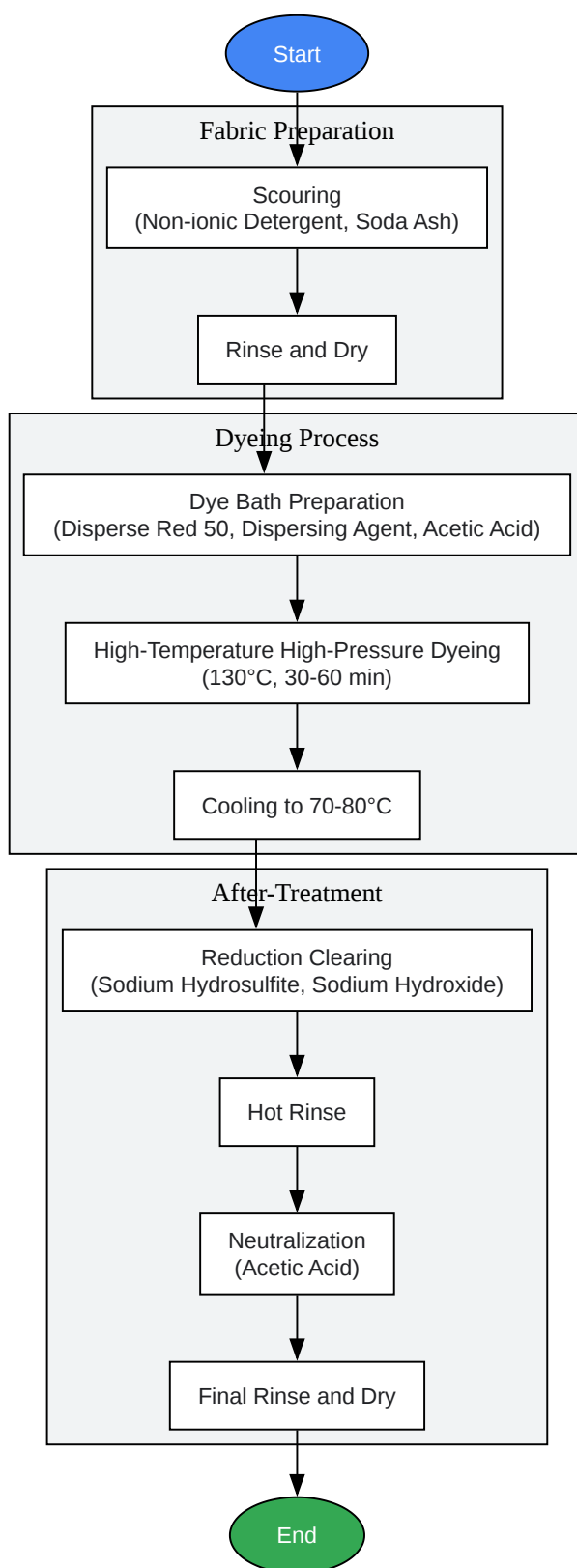
Step	Procedure	Parameters
1	Set the liquor ratio in the dyeing apparatus.	1:10 to 1:20
2	Add water and dispersing agent to the dye bath.	1-2 g/L Dispersing Agent
3	Adjust the pH of the bath with acetic acid.	pH 4.5 - 5.5 <sup>[4]</sup>
4	Add the pre-dispersed Disperse Red 50 dye.	0.5 - 2.0% on weight of fabric (o.w.f)
5	Introduce the scoured polyester fabric into the dye bath.	
6	Raise the temperature to 130°C at a rate of 1.5-2°C/minute.	
7	Hold the temperature at 130°C for 30-60 minutes. <sup>[10]</sup>	
8	Cool the dye bath down to 70-80°C.	
9	Drain the dye bath.	

#### 4. After-Treatment (Reduction Clearing)

This step is crucial for removing unfixed dye and improving fastness properties.<sup>[10]</sup>

Step	Procedure	Parameters
1	Prepare a fresh bath with sodium hydrosulfite and sodium hydroxide.	1-2 g/L Sodium Hydrosulfite, 1-2 g/L Sodium Hydroxide[10]
2	Immerse the dyed fabric in the reduction clearing bath.	Liquor Ratio: 1:20
3	Heat the bath to 70-80°C and maintain for 15-20 minutes.[10] [11]	
4	Drain the bath and rinse the fabric thoroughly with hot water.	
5	Neutralize the fabric in a bath containing acetic acid.	0.5 - 1.0 g/L Acetic Acid at 50°C[11]
6	Rinse the fabric with cold water.	
7	Dry the final dyed fabric.	

## Experimental Workflow



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Caption: Workflow for dyeing synthetic fibers with **Disperse Red 50**.

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